

# Application Notes and Protocols: Nepheline Syenite Waste as a Supplementary Cementitious Material

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## Compound of Interest

Compound Name: Nepheline syenite

Cat. No.: B1518443

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These application notes provide a comprehensive overview of the potential use of **nepheline syenite** waste (NSW) as a supplementary cementitious material (SCM) in concrete. The information is intended to guide researchers and professionals in evaluating and utilizing this industrial byproduct to enhance the sustainability and performance of cement-based materials.

## Introduction

**Nepheline syenite** is a feldspathic mineral primarily used in the glass and ceramics industries. [1][2] The processing of **nepheline syenite** generates significant quantities of waste material, which poses environmental and disposal challenges.[3][4] This waste, typically rich in silica and alumina, presents an opportunity for valorization as a pozzolanic material in concrete.[3] As a supplementary cementitious material, **nepheline syenite** waste can partially replace Portland cement, leading to reduced CO2 emissions, lower costs, and potentially improved concrete durability.

## Physicochemical Properties of Nepheline Syenite Waste

The suitability of **nepheline syenite** waste as an SCM is largely dependent on its chemical and physical characteristics. The following tables summarize typical properties. It is crucial to note

that these properties can vary depending on the source and processing of the **nepheline syenite**.

Table 1: Chemical Composition of **Nepheline Syenite** and Its Waste

Oxide	Nepheline Syenite (wt%)	Nepheline Syenite Waste (NSW) (wt%)
SiO <sub>2</sub>	53.0 - 62.0[5]	56.0[3]
Al <sub>2</sub> O <sub>3</sub>	>23.0[5]	20.0[3]
Fe <sub>2</sub> O <sub>3</sub>	<0.1[5]	Varies
Na <sub>2</sub> O + K <sub>2</sub> O	>14.0[5]	15.0[3]
CaO	Varies	Varies
MgO	Varies	Varies
Loss on Ignition (LOI)	Varies	Varies

Table 2: Physical Properties of **Nepheline Syenite**

Property	Value	Unit
Hardness (Mohs)	6[1][6]	-
Density	2.6[1][6]	g/cm <sup>3</sup>
Specific Gravity	2.6[7]	-
Refractive Index	1.51 - 1.53[1][6]	-

## Performance in Concrete: Illustrative Data

The following tables present illustrative data on the potential effects of incorporating **nepheline syenite** waste into concrete mixtures. These values are based on typical performance enhancements observed with natural pozzolans and should be experimentally verified for specific NSW sources and mix designs.

Table 3: Illustrative Compressive Strength of Concrete with NSW

NSW Replacement (%)	7-Day Compressive Strength (MPa)	28-Day Compressive Strength (MPa)	90-Day Compressive Strength (MPa)
0 (Control)	25	35	40
10	22	36	42
20	18	34	41
30	15	30	38

Table 4: Illustrative Durability Performance of Concrete with NSW

Property	Control (0% NSW)	20% NSW
Rapid Chloride Permeability (Coulombs)	4000 (High)	2000 (Low)
Sulfate Resistance (Expansion at 6 months, %)	0.10	0.05
Water Absorption (%)	6.0	4.5

## Experimental Protocols

To evaluate the suitability of a specific source of **nepheline syenite** waste as an SCM, the following experimental protocols, based on relevant ASTM standards, are recommended.

### Pozzolanic Activity Assessment

The pozzolanic activity of NSW is a critical parameter that determines its ability to react with calcium hydroxide in the presence of water to form cementitious compounds.

Protocol 1: Strength Activity Index with Portland Cement (ASTM C311)

- Materials: Portland cement, standard sand, potable water, and the **nepheline syenite** waste to be tested.
- Mixture Proportions:
  - Control Mortar: 1 part cement to 2.75 parts standard sand by weight. Water is added to achieve a specified flow.
  - Test Mortar: A portion of the cement (typically 20% by mass) is replaced with an equal mass of the NSW. Water is adjusted to achieve the same flow as the control mortar.
- Procedure:
  - Prepare mortar specimens (50 mm or 2-inch cubes) for both control and test mixtures according to ASTM C109/C109M.
  - Cure the specimens in a moist environment at  $23 \pm 2^{\circ}\text{C}$ .
  - Determine the compressive strength of the mortar cubes at 7 and 28 days.
- Calculation: The Strength Activity Index (SAI) is calculated as:  $\text{SAI (\%)} = (\text{Compressive strength of test mortar} / \text{Compressive strength of control mortar}) \times 100$
- Requirement: According to ASTM C618, for a material to be classified as a pozzolan, the SAI should be a minimum of 75% of the control at either 7 or 28 days.[\[8\]](#)[\[9\]](#)

## Concrete Performance Evaluation

### Protocol 2: Concrete Mix Design and Fresh Properties

- Mix Design: Develop a series of concrete mix designs with varying percentages of cement replacement by NSW (e.g., 0%, 10%, 20%, 30% by mass). Maintain a constant water-to-cementitious materials ratio (w/cm). The mix design process should follow established guidelines such as ACI 211.1.
- Fresh Concrete Tests:

- Workability (Slump): Measure the slump of the fresh concrete in accordance with ASTM C143/C143M. This indicates the consistency and ease of placement.
- Setting Time: Determine the initial and final setting times of the concrete using ASTM C403/C403M. This is crucial for understanding the effect of NSW on the hydration kinetics.
- Air Content: Measure the air content of the fresh concrete using ASTM C231/C231M (pressure method) or ASTM C173/C173M (volumetric method).

### Protocol 3: Hardened Concrete Properties

- Specimen Preparation: Cast concrete cylinders (100 x 200 mm or 150 x 300 mm) and beams (e.g., 100 x 100 x 400 mm) from each mix.
- Curing: Cure the specimens in a standard moist curing room or in lime-saturated water until the age of testing.
- Compressive Strength (ASTM C39/C39M): Test the cylindrical specimens for compressive strength at various ages (e.g., 7, 28, 56, and 90 days) to evaluate the strength development.
- Flexural Strength (ASTM C78/C78M): Test the beam specimens for flexural strength (modulus of rupture) at 28 days.

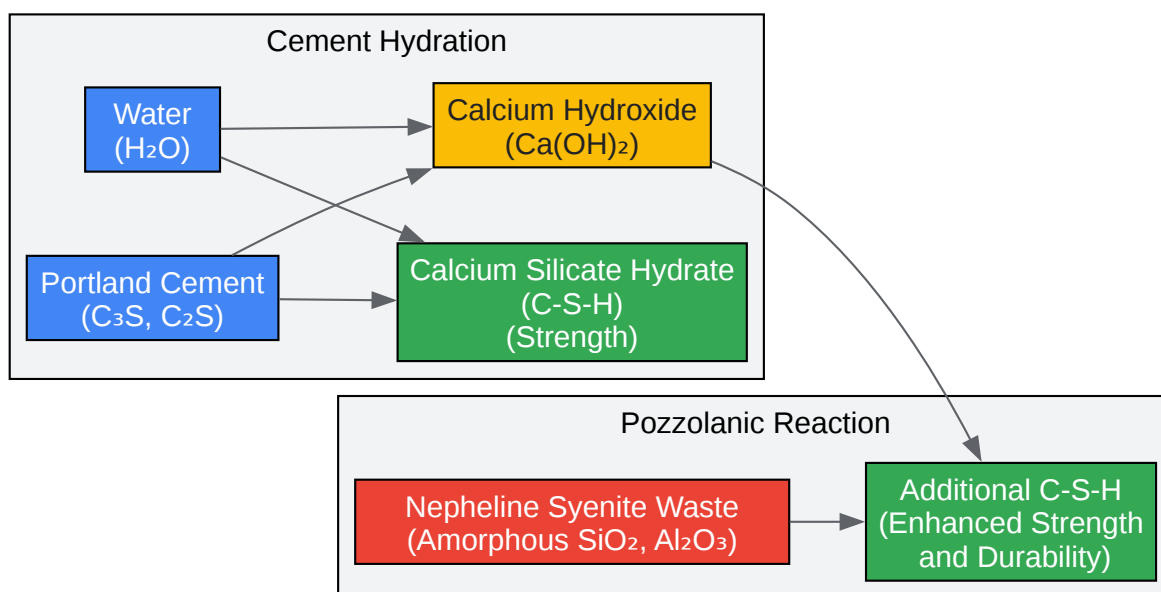
### Protocol 4: Durability Assessment

- Rapid Chloride Permeability Test (ASTM C1202):
  - Use 50 mm thick slices cut from 100 mm diameter concrete cylinders cured for 28 or 56 days.
  - Subject the specimens to a 60 V potential for 6 hours and measure the total charge passed in Coulombs. A lower value indicates higher resistance to chloride ion penetration.
- Sulfate Resistance Test (ASTM C1012/C1012M):
  - Prepare mortar bars with the NSW-cement blends.
  - After an initial curing period, immerse the bars in a sodium sulfate solution.

- Measure the length change of the bars periodically for up to 6 months or longer. Lower expansion indicates better sulfate resistance.

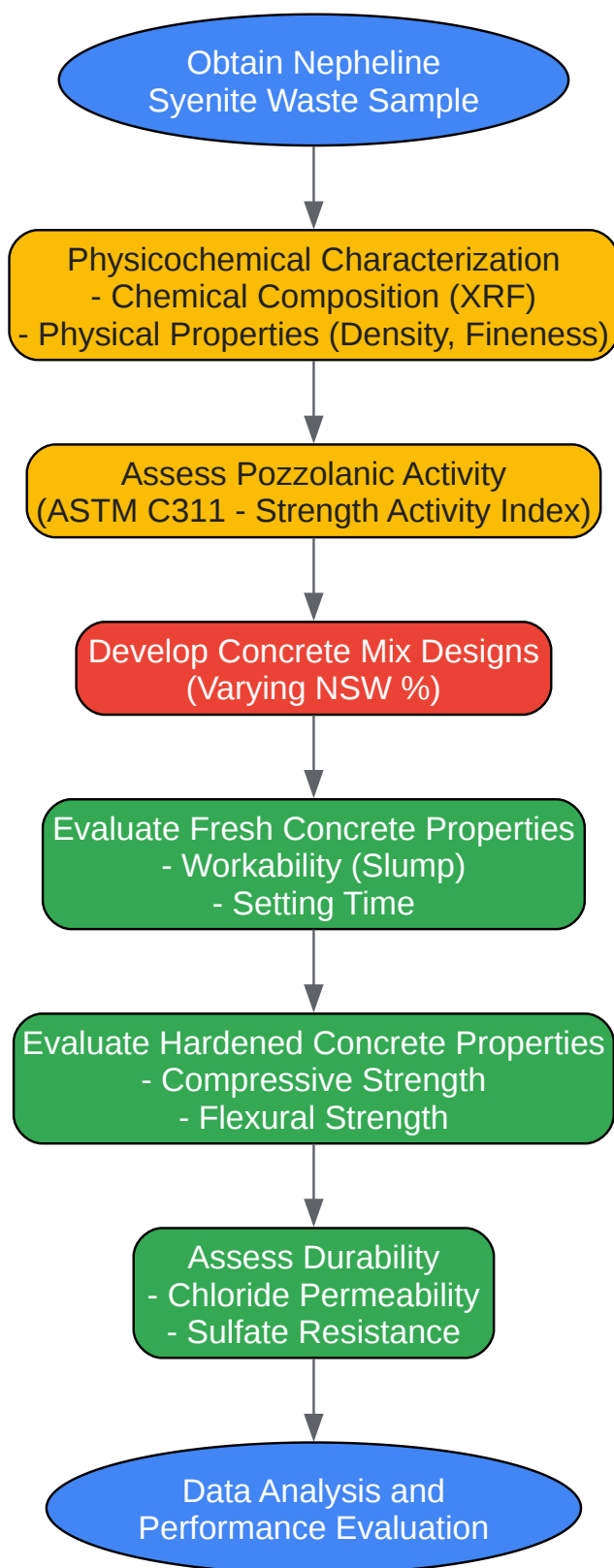
## Visualizations

The following diagrams illustrate key concepts and workflows related to the use of **nepheline syenite** waste as an SCM.



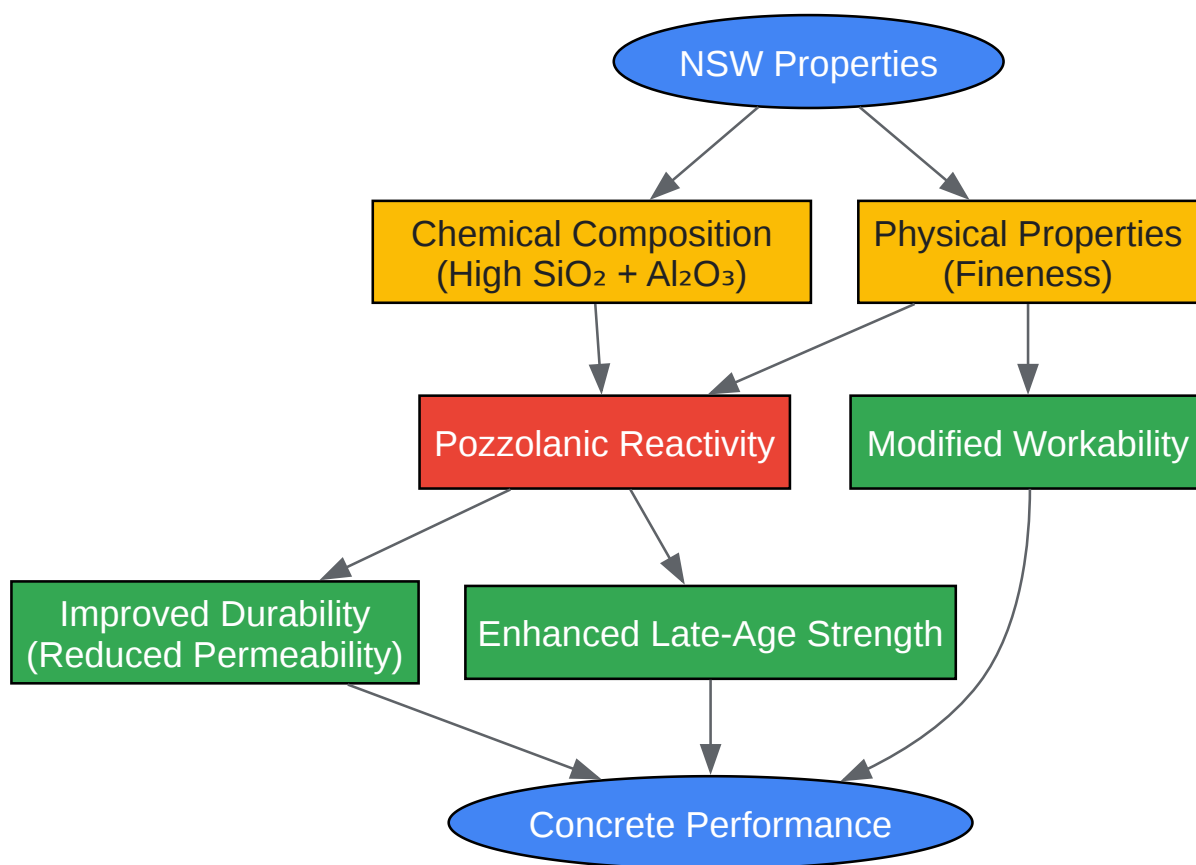
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**Caption:** Pozzolanic reaction of **nepheline syenite** waste.



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**Caption:** Experimental workflow for evaluating NSW as an SCM.



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**Caption:** Relationship between NSW properties and concrete performance.

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